

Essential Safety and Logistical Information for Handling PF-4778574

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Compound of Interest

Compound Name: PF-4778574

Cat. No.: B610033

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For researchers, scientists, and drug development professionals, the proper handling of investigational compounds like **PF-4778574** is paramount to ensure laboratory safety and maintain experimental integrity. This guide provides essential procedural information for the safe handling, use, and disposal of **PF-4778574**, a potent, brain-penetrant positive allosteric modulator of AMPA receptors.

Compound Properties

A summary of the key physical and chemical properties of **PF-4778574** is provided below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃ S ₂	[1]
Molecular Weight	390.52 g/mol	[1]
Appearance	White to beige powder	
Purity	≥98% (HPLC)	[2]
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 50 mM)	
Storage	Store at room temperature or +4°C	[2]

Hazard Identification and Toxicological Information

A comprehensive Safety Data Sheet (SDS) for **PF-4778574** is not publicly available. However, its biological activity as a potent neurological agent necessitates careful handling. Research in animal models has indicated that at elevated doses, **PF-4778574** can induce neurological effects such as self-limiting tremors and convulsions[3]. The compound is classified as a combustible solid. Due to the lack of comprehensive toxicological data, it should be handled as a compound of unknown toxicity.

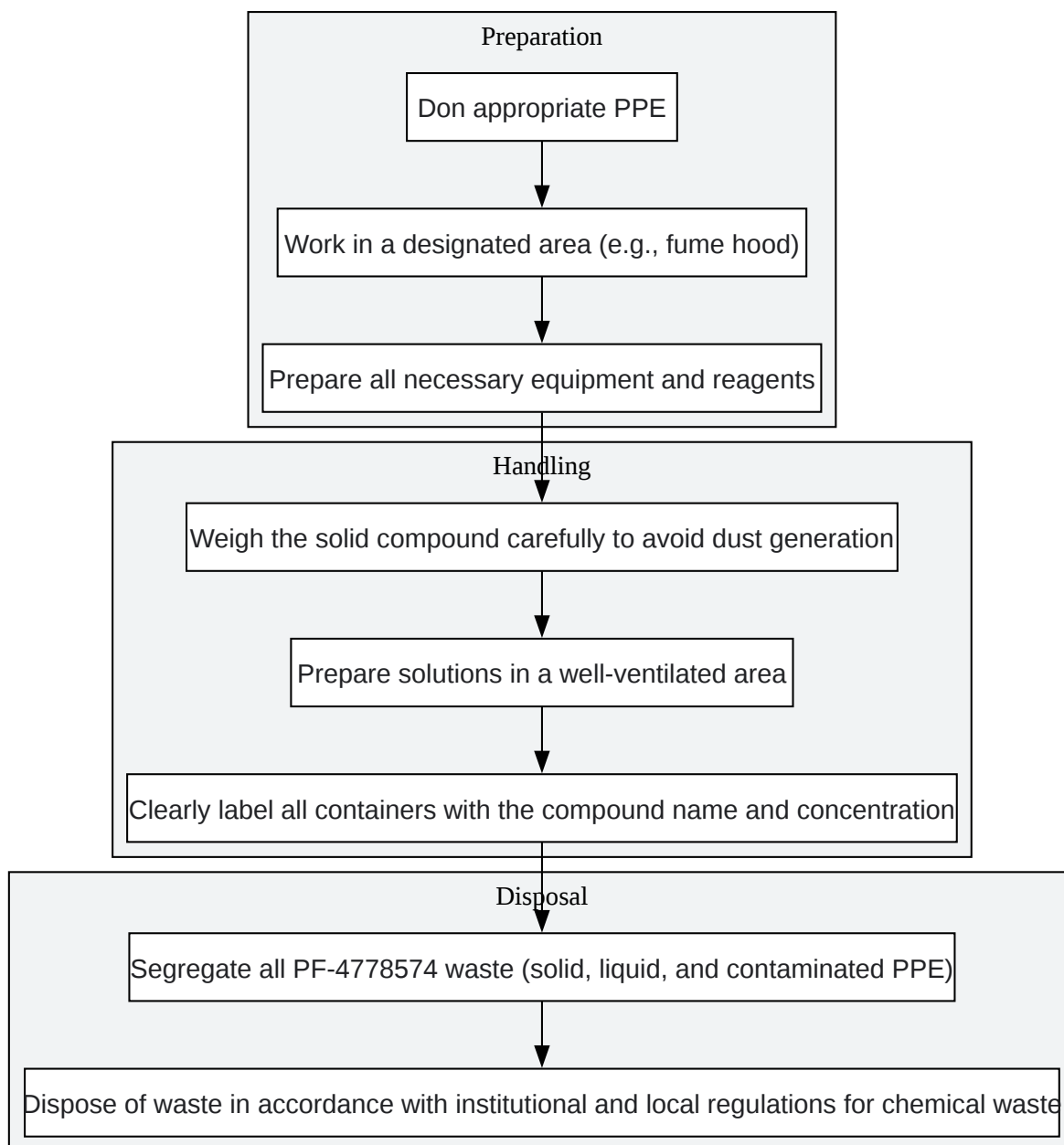
Personal Protective Equipment (PPE)

Given the potent biological activity and unknown long-term hazards of **PF-4778574**, a cautious approach to personal protective equipment is essential. The following PPE should be worn at all times when handling the compound:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. Given that **PF-4778574** is soluble in DMSO, a solvent that can facilitate skin absorption of other chemicals, extra care should be taken when preparing solutions.
- **Body Protection:** A laboratory coat is required. For procedures with a higher risk of aerosol generation, disposable coveralls may be appropriate.
- **Respiratory Protection:** While not explicitly mandated by available documentation, a respirator (e.g., an N95 or higher) should be considered, particularly when handling the powdered form or when there is a risk of aerosolization.

Operational Plan for Safe Handling

The following step-by-step workflow is recommended for handling **PF-4778574** in a laboratory setting.



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Caption: Workflow for the safe handling of **PF-4778574**.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **PF-4778574** in DMSO.

- **Preparation:** Ensure you are wearing the appropriate PPE and are working in a chemical fume hood.
- **Weighing:** Carefully weigh the desired amount of **PF-4778574** powder using an analytical balance. Minimize the creation of dust.
- **Dissolution:** Add the appropriate volume of DMSO to the weighed **PF-4778574** to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to 3.9052 mg of **PF-4778574**).
- **Mixing:** Gently vortex or sonicate the solution until the compound is fully dissolved.
- **Storage:** Store the stock solution at -20°C or -80°C for long-term stability. Ensure the container is properly sealed and labeled.

Disposal Plan

All waste materials contaminated with **PF-4778574** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect any unused solid **PF-4778574** and any contaminated materials (e.g., weigh boats, pipette tips) in a designated, sealed waste container.
- **Liquid Waste:** Dispose of all solutions containing **PF-4778574** in a designated hazardous liquid waste container. Do not pour down the drain.
- **Contaminated PPE:** Dispose of used gloves and other contaminated disposable PPE in the designated solid hazardous waste stream.

Always follow your institution's specific guidelines for hazardous waste disposal. If you are unsure, consult your institution's Environmental Health and Safety (EHS) department.

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References

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- 2. PF 4778574 | CAS 1219633-99-4 | PF4778574 | Tocris Bioscience [tocris.com]
- 3. researchgate.net [researchgate.net]
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